

An In-depth Technical Guide to 2-Propylphenol

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Compound of Interest

Compound Name: 2-Propylphenol

Cat. No.: B147445

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CAS Number: 644-35-9

This technical guide provides a comprehensive overview of **2-propylphenol**, including its chemical and physical properties, detailed experimental protocols for its synthesis, purification, and analysis, and an examination of its biological activities with a focus on its role as an endocrine disruptor.

Chemical and Physical Properties

2-Propylphenol, also known as o-propylphenol, is an organic compound belonging to the alkylphenol family. It is characterized by a propyl group attached to the ortho position of a phenol ring. The physicochemical properties of **2-propylphenol** are summarized in the table below.

Property	Value	Reference
CAS Number	644-35-9	[1]
Molecular Formula	C ₉ H ₁₂ O	[1]
Molecular Weight	136.19 g/mol	[1]
Appearance	Colorless to light yellow or light purple liquid	[1]
Boiling Point	224-226 °C	
Melting Point	7 °C	
Density	0.989 g/mL at 25 °C	
Refractive Index (n ₂₀ /D)	1.527	
Flash Point	93 °C (closed cup)	
Solubility	Slightly soluble in water; soluble in oils and alcohol.	[1]
InChI	InChI=1S/C9H12O/c1-2-5-8-6-3-4-7-9(8)10/h3-4,6-7,10H,2,5H2,1H3	[1]
InChIKey	LCHYEKKJCUJAKN-UHFFFAOYSA-N	[1]
SMILES	CCCC1=CC=CC=C1O	[1]

Experimental Protocols

This section outlines methodologies for the synthesis, purification, and analysis of **2-propylphenol**, compiled from established chemical principles.

A common method for the synthesis of **2-propylphenol** is the Friedel-Crafts alkylation of phenol with a propanol source, often in the presence of a zeolite catalyst.

Materials:

- Phenol
- 1-Propanol
- Zeolite catalyst (e.g., H-ZSM-5)
- Toluene (solvent)
- Nitrogen gas
- Round-bottom flask with a reflux condenser and magnetic stirrer
- Heating mantle

Procedure:

- Set up the reaction apparatus in a fume hood, ensuring all glassware is dry.
- Add phenol and toluene to the round-bottom flask.
- Begin stirring and purge the system with nitrogen gas.
- Add the zeolite catalyst to the mixture.
- Heat the mixture to the desired reaction temperature (typically between 150-250 °C).
- Slowly add 1-propanol to the reaction mixture dropwise.
- Allow the reaction to proceed under reflux for several hours, monitoring the progress by thin-layer chromatography (TLC) or gas chromatography (GC).
- After the reaction is complete, cool the mixture to room temperature.
- Filter the mixture to remove the catalyst.
- The resulting solution contains a mixture of propylphenol isomers (ortho, para, and meta) and unreacted starting materials.

The isomeric mixture of propylphenols can be separated and purified by fractional distillation under reduced pressure.

Materials:

- Crude **2-propylphenol** mixture
- Fractional distillation apparatus with a vacuum pump and Vigreux column
- Heating mantle
- Collection flasks

Procedure:

- Assemble the fractional distillation apparatus.
- Place the crude **2-propylphenol** mixture into the distillation flask.
- Begin heating the flask gently while applying a vacuum.
- Carefully monitor the temperature at the head of the distillation column.
- Collect the different fractions as they distill at their respective boiling points. Due to the close boiling points of the isomers, a highly efficient fractionating column is recommended.
- The purity of the collected fractions should be assessed by GC-MS or NMR.

2.3.1. Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a powerful technique for separating and identifying the components of the reaction mixture and assessing the purity of the final product.

Instrumentation:

- Gas chromatograph coupled to a mass spectrometer.
- Capillary column suitable for phenol analysis (e.g., DB-5ms).

Typical GC Conditions:

- Injector Temperature: 250 °C
- Oven Program: Initial temperature of 60 °C, hold for 2 minutes, then ramp to 280 °C at 10 °C/min.
- Carrier Gas: Helium at a constant flow rate.
- MS Conditions: Electron ionization (EI) at 70 eV, scanning from m/z 40 to 400.

2.3.2. High-Performance Liquid Chromatography (HPLC)

HPLC can be used for the quantitative analysis of **2-propylphenol** and the separation of its isomers.

Instrumentation:

- HPLC system with a UV detector.
- Reversed-phase C18 column.

Typical HPLC Conditions:

- Mobile Phase: A gradient of acetonitrile and water.
- Flow Rate: 1.0 mL/min.
- Detection Wavelength: 270 nm.
- Column Temperature: 30 °C.

2.3.3. Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H and ¹³C NMR spectroscopy are essential for the structural confirmation of **2-propylphenol**.

Sample Preparation:

- Dissolve a small amount of the purified product in a deuterated solvent (e.g., CDCl₃).

Expected Chemical Shifts:

- ^1H NMR (in CDCl_3): The spectrum will show characteristic peaks for the aromatic protons, the phenolic hydroxyl proton, and the aliphatic protons of the propyl group.
- ^{13}C NMR (in CDCl_3): The spectrum will display distinct signals for each of the nine carbon atoms in the molecule.[\[2\]](#)

Biological Activity and Signaling Pathways

2-Propylphenol, as a member of the alkylphenol class of compounds, is recognized as an endocrine-disrupting chemical (EDC). EDCs can interfere with the body's endocrine system and produce adverse developmental, reproductive, neurological, and immune effects.[\[1\]](#)

One of the primary mechanisms of endocrine disruption by **2-propylphenol** is its antagonism of the androgen receptor (AR). Androgens, such as testosterone, play a crucial role in male reproductive development and function. By acting as an antagonist, **2-propylphenol** can block the normal action of androgens.

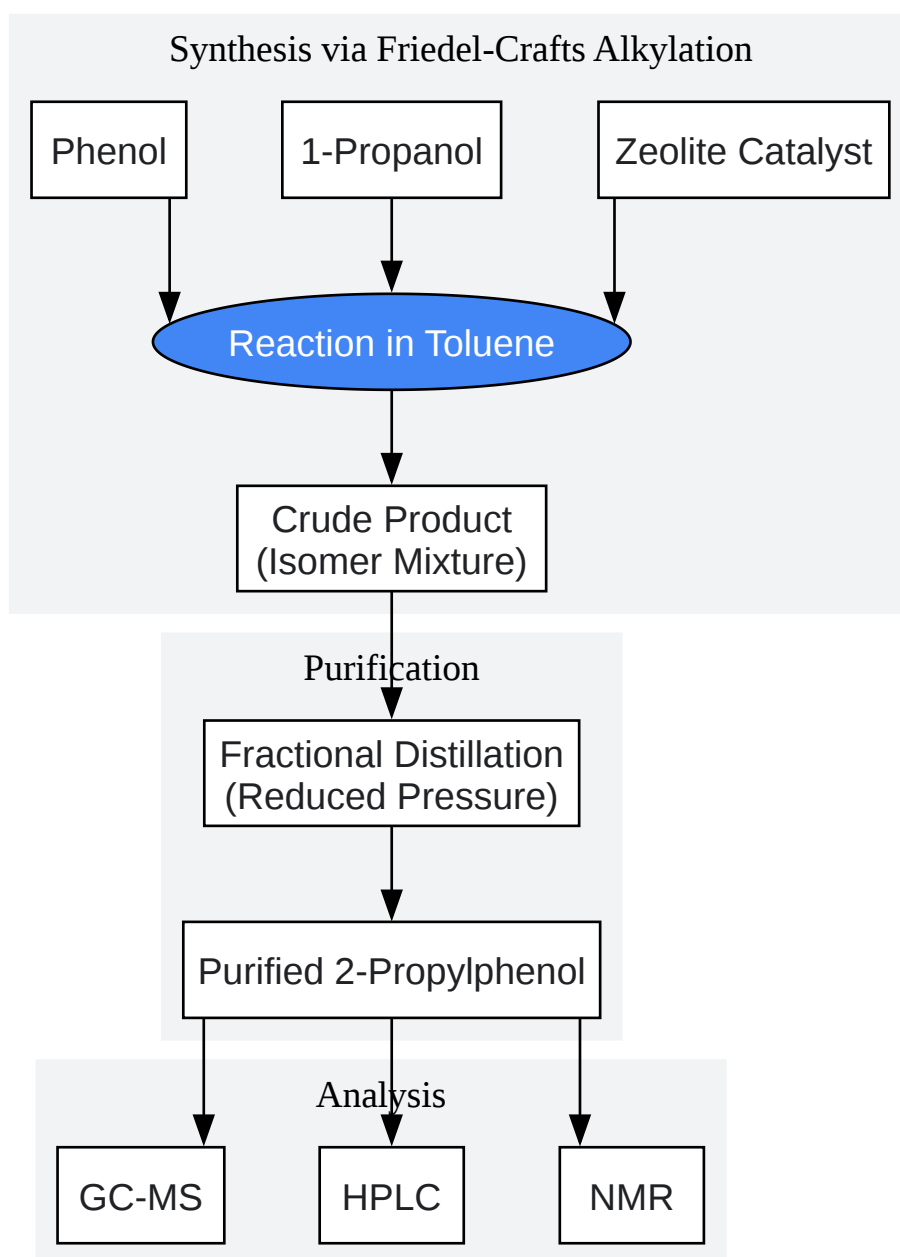
The general mechanism of androgen receptor antagonism by alkylphenols involves several steps:

- **Competitive Binding:** **2-Propylphenol** competes with endogenous androgens for binding to the ligand-binding domain of the AR.[\[3\]](#)
- **Inhibition of Nuclear Translocation:** The binding of **2-propylphenol** to the AR can interfere with the receptor's conformational changes that are necessary for its translocation from the cytoplasm to the nucleus.[\[3\]](#)
- **Disruption of Coactivator Interaction:** Once in the nucleus, the AR must interact with coactivator proteins to initiate gene transcription. **2-Propylphenol**-bound AR may be unable to effectively recruit these coactivators.[\[3\]](#)
- **Inhibition of Gene Transcription:** The ultimate result is the inhibition of the transcription of androgen-responsive genes, leading to a reduction in androgen-dependent physiological responses.[\[3\]](#)[\[4\]](#)

2-Propylphenol has also been reported to inhibit the growth of microorganisms by targeting the electron transport chain, a fundamental process for cellular energy production.

Mandatory Visualizations

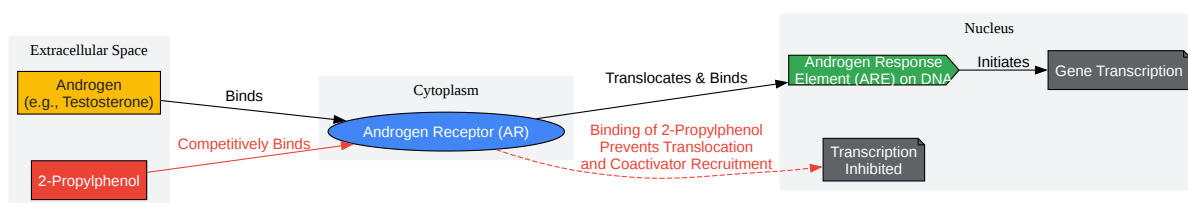
Experimental Workflow for Synthesis and Purification of 2-Propylphenol



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Caption: Workflow for the synthesis, purification, and analysis of **2-propylphenol**.

Signaling Pathway of 2-Propylphenol as an Androgen Receptor Antagonist



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Caption: Mechanism of androgen receptor antagonism by **2-propylphenol**.

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